

Unraveling the Intellectual Property and Technical Landscape of sEH Inhibitor-10

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Compound of Interest

Compound Name: *sEH inhibitor-10*

Cat. No.: *B15576451*

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A comprehensive technical guide has been compiled to illuminate the patent and intellectual property information surrounding the selective soluble epoxide hydrolase (sEH) inhibitor, commonly known as **sEH inhibitor-10** or Compound 37. This document, tailored for researchers, scientists, and professionals in drug development, delves into the core technical details, including its chemical identity, inhibitory potency, and the broader patent landscape of sEH inhibitors.

sEH inhibitor-10 has been identified as a potent and selective inhibitor of soluble epoxide hydrolase, an enzyme of significant therapeutic interest due to its role in metabolizing anti-inflammatory epoxy fatty acids.^[1] The primary designation for this compound in scientific literature and commercial sources is "**sEH inhibitor-10**," with "Compound 37" being a common synonym.

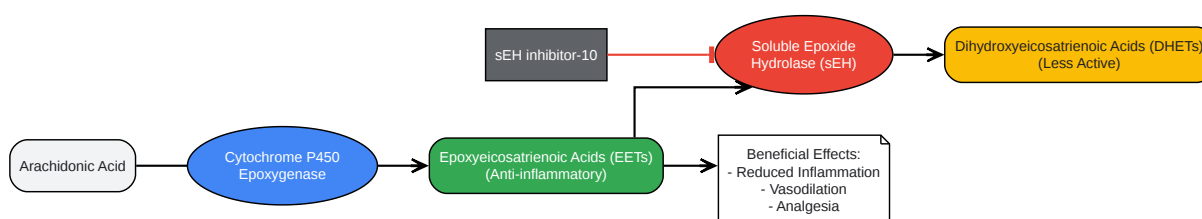
Quantitative Data Summary

The inhibitory activity of **sEH inhibitor-10** has been quantified, providing a key benchmark for its efficacy. The following table summarizes the available quantitative data for this compound.

Parameter	Value	Reference
IC50	0.5 µM	^[1]

Signaling Pathway of sEH Inhibition

Soluble epoxide hydrolase plays a crucial role in the arachidonic acid cascade. It metabolizes epoxyeicosatrienoic acids (EETs), which possess anti-inflammatory, vasodilatory, and analgesic properties, into their less active diol counterparts, dihydroxyeicosatrienoic acids (DHETs). By inhibiting sEH, **sEH inhibitor-10** increases the bioavailability of EETs, thereby enhancing their beneficial effects.



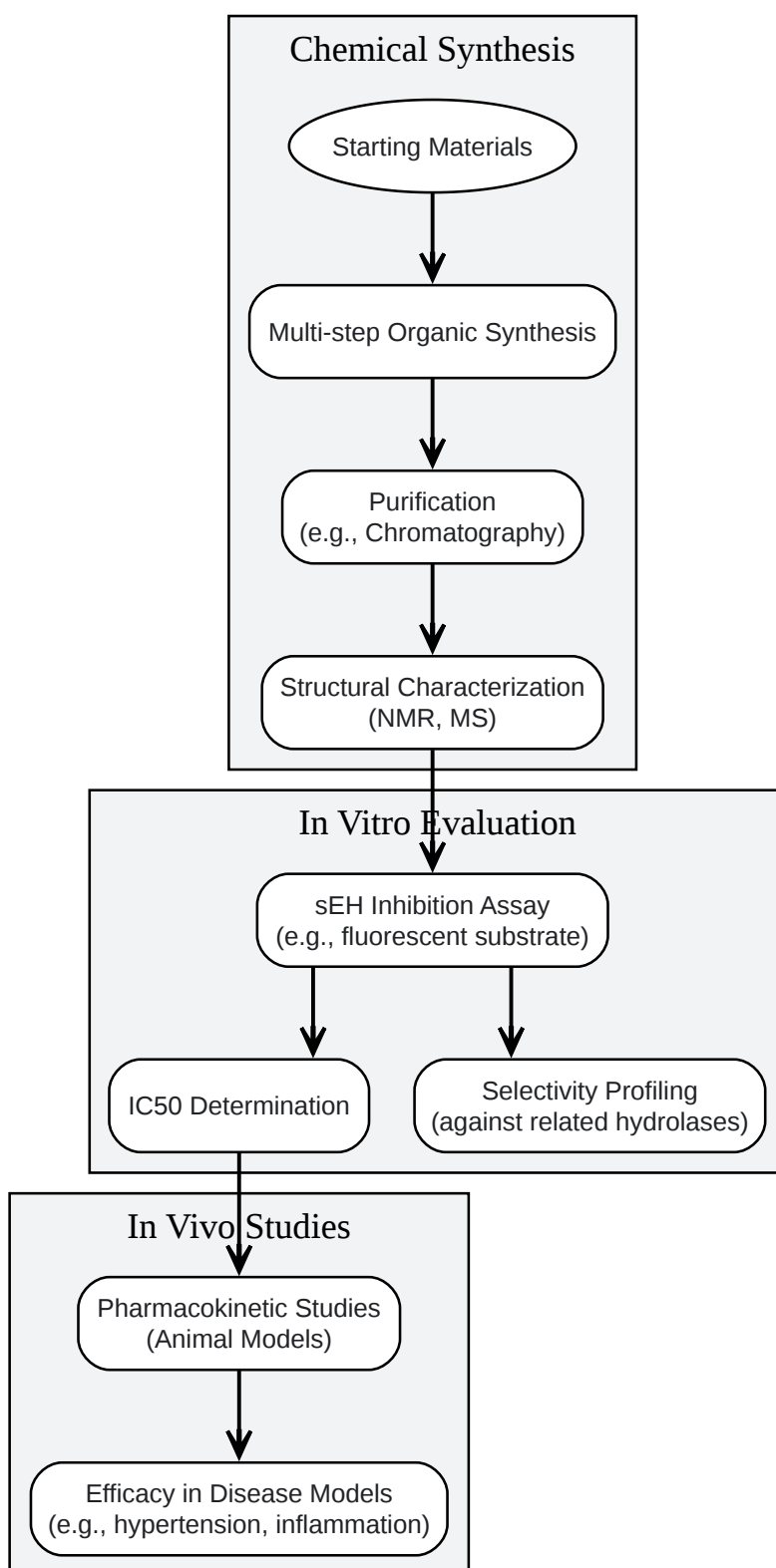
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Figure 1: Mechanism of action of **sEH inhibitor-10**.

Experimental Protocols

While a specific, detailed synthesis protocol for a compound explicitly named "**sEH inhibitor-10**" or "Compound 37" with a matching IC₅₀ of 0.5 μ M is not publicly available in a singular patent document, the general methodologies for synthesizing and evaluating sEH inhibitors are well-established in the scientific and patent literature. A representative experimental workflow for the discovery and characterization of novel sEH inhibitors is outlined below.

General Synthesis and Evaluation Workflow for sEH Inhibitors



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Figure 2: A generalized experimental workflow for sEH inhibitor development.

Patent and Intellectual Property Landscape

A direct patent for a compound explicitly named "**sEH inhibitor-10**" has not been identified in the public domain. The intellectual property landscape for sEH inhibitors is broad, with numerous patents covering various chemical scaffolds. These patents are typically characterized by broad Markush structures, making it challenging to pinpoint a specific, publicly disclosed compound by a research or catalog name.

A comprehensive review of patent literature from the last decade highlights the intense research and development in this area, with numerous academic and commercial entities filing for protection of novel sEH inhibitors.[2] Key patent applications often focus on novel core structures, improvements in pharmacokinetic properties, and new therapeutic indications. The co-crystal structure of a pyrimidyl-oxy analog (also referred to as compound 37 in one publication) with sEH has been determined, indicating a sophisticated level of drug design and a likely subject of intellectual property protection, although the specific patent remains to be publicly linked.[2]

Researchers and drug development professionals are advised to conduct thorough freedom-to-operate searches based on the specific chemical structures of their lead compounds to navigate the complex patent landscape of sEH inhibitors.

This technical guide provides a foundational understanding of the intellectual property and technical data related to **sEH inhibitor-10**. As research in this field is ongoing, continuous monitoring of scientific publications and patent databases is recommended for the most current information.

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